

Technical Guide: 1,5-Dimethyl-1H-Pyrazole Derivatives in Drug Discovery

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Compound of Interest

Compound Name: 3-iodo-1,5-dimethyl-1H-pyrazole-4-carbaldehyde

CAS No.: 1946813-69-9

Cat. No.: B2446687

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Executive Summary

The 1,5-dimethyl-1H-pyrazole scaffold represents a privileged structural motif in medicinal chemistry, distinct from its more thermodynamically stable 1,3-isomer. This guide provides a comprehensive technical analysis of this scaffold, focusing on the synthetic challenges of regioselectivity, its pharmacological versatility as a kinase inhibitor and anti-inflammatory agent, and detailed protocols for its derivatization. We address the critical "regioselectivity problem" in pyrazole synthesis and provide actionable workflows for researchers.

Introduction: The Scaffold & The Isomer Challenge

The pyrazole ring (

) is a five-membered heterocycle featuring two adjacent nitrogen atoms. While 1H-pyrazole is tautomeric, N-substitution locks the structure, creating distinct isomers.

The Regioselectivity Problem

In the synthesis of N-methylpyrazoles from unsymmetrical 1,3-diketones, two isomers are possible:

- 1,3-Dimethyl-1H-pyrazole: Often the thermodynamic product.
- 1,5-Dimethyl-1H-pyrazole: Often the kinetic product, but sterically more congested.

Differentiation is critical because the biological activity of 1,5-isomers often diverges significantly from 1,3-isomers due to the spatial arrangement of substituents affecting protein binding pockets (e.g., in COX-2 or kinase active sites).

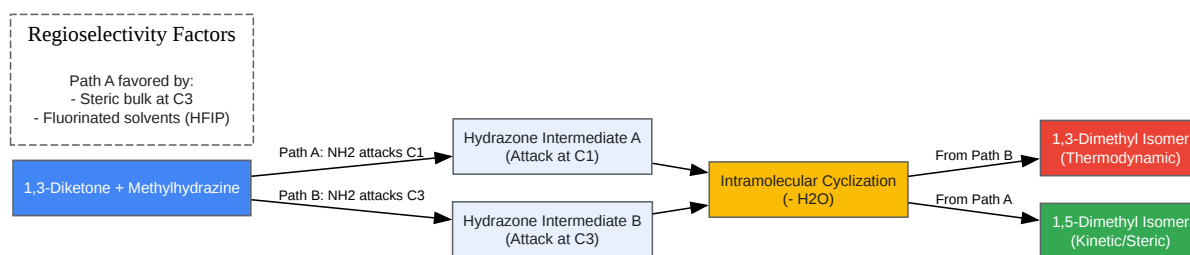
Synthetic Strategies & Regiocontrol

The Knorr Pyrazole Synthesis

The most common route involves the condensation of a 1,3-dicarbonyl compound with methylhydrazine. However, the nucleophilicity of the hydrazine nitrogens differs.

- Mechanism: The terminal nitrogen () of methylhydrazine is more nucleophilic and attacks the most electrophilic carbonyl carbon.
- Control:
 - Steric Bulk: Bulky groups on the diketone direct the attack to the less hindered carbonyl.
 - Solvent Effects: Fluorinated alcohols like 2,2,2-trifluoroethanol (TFE) or hexafluoroisopropanol (HFIP) can invert regioselectivity to favor the 1,5-isomer via hydrogen bond activation of specific carbonyls.

Mechanistic Pathway (Graphviz)



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Figure 1: Bifurcation in Knorr Pyrazole Synthesis determining 1,3- vs 1,5-isomer formation.

Pharmacological Applications[1][2][3][4][5]

The 1,5-dimethyl-1H-pyrazole moiety serves as a bioisostere for phenyl rings and other heterocycles, optimizing lipophilicity and metabolic stability.

Kinase Inhibition (Oncology)

Derivatives have shown potent activity against kinases such as CDK2 (Cell Cycle), PI3K (Signaling), and TRKA (Pain/Cancer). The 1,5-substitution pattern often positions the C3-substituent to interact with the hinge region of the kinase ATP-binding pocket.

Anti-inflammatory (COX-2)

While Celecoxib is a 1,5-diarylpyrazole, 1,5-dimethyl analogs (like Lonazolac derivatives) maintain COX-2 selectivity by fitting into the hydrophobic side pocket of the enzyme, reducing gastrointestinal side effects associated with COX-1 inhibition.

Quantitative Bioactivity Data

Compound Class	Target / Assay	Activity Metric (IC50 / MIC)	Significance
Pyrazole Carbaldehyde (Cmpd 43)	PI3 Kinase (MCF-7 Cells)	0.25 μ M	Potent cytotoxicity, superior to Doxorubicin (0.95 μ M) in this assay.
Pyrazolo[1,5-a]pyrimidine (Cmpd 29)	CDK2 / Cyclin A2	10.05 μ M (HepG2)	Moderate inhibitor; lead for cell cycle arrest.
1,5-Dimethyl-3-carboxylic acid derivative	S. aureus (Antibacterial)	MIC: 1.6 μ g/mL	Comparable to Ceftriaxone; effective against Gram-positives.[1]
Lonazolac Analog	COX-2 Inhibition	IC50: $\sim$ 0.5 μ M	High selectivity index for COX-2 vs COX-1.

Case Study: 1,5-Dimethyl-1H-pyrazole-3-carboxylic Acid

This molecule is a versatile building block. A key study demonstrated its conversion into "hybrid" drugs—molecules that release Nitric Oxide (NO) to mitigate the ulcerogenic effects of NSAIDs.

- Logic: Standard NSAIDs cause gastric damage. Attaching an NO-donating moiety (via a spacer) to the pyrazole core protects the stomach lining while maintaining anti-inflammatory action.
- Outcome: The 1,5-dimethyl derivative showed reduced ulcer index in rat models compared to Indomethacin.

Experimental Protocols

Protocol A: Regioselective Synthesis of Ethyl 1,5-dimethyl-1H-pyrazole-3-carboxylate

This protocol favors the 1,5-isomer through controlled addition and temperature management.

Reagents:

- Ethyl 2,4-dioxovalerate (1.0 eq)
- Methylhydrazine (1.1 eq)
- Ethanol (Absolute)
- Acetic Acid (Catalytic)

Step-by-Step Methodology:

- Preparation: Dissolve Ethyl 2,4-dioxovalerate (20 mmol) in absolute ethanol (50 mL) in a round-bottom flask. Cool to 0°C in an ice bath.
- Addition: Add Methylhydrazine (22 mmol) dropwise over 30 minutes. Critical: Slow addition at low temperature favors the kinetic attack at the more reactive ketone (C2), leading to the 1,5-isomer.
- Cyclization: Allow the mixture to warm to room temperature (RT) and stir for 2 hours. Then, reflux at 78°C for 3 hours to ensure complete cyclization.
- Workup: Evaporate the solvent under reduced pressure. Dissolve the residue in Ethyl Acetate (EtOAc) and wash with water (2x) and brine (1x).
- Purification: Dry organic layer over anhydrous
 . Concentrate and purify via silica gel column chromatography (Hexane:EtOAc 4:1).
- Validation: Confirm structure via ¹H-NMR. The 1,5-isomer typically shows a C-methyl singlet around 2.2-2.3 ppm, while the N-methyl is around

3.7-3.8 ppm. (Note: 1,3-isomer methyls often appear slightly downfield).

Protocol B: General Antimicrobial Susceptibility Assay (Disk Diffusion)

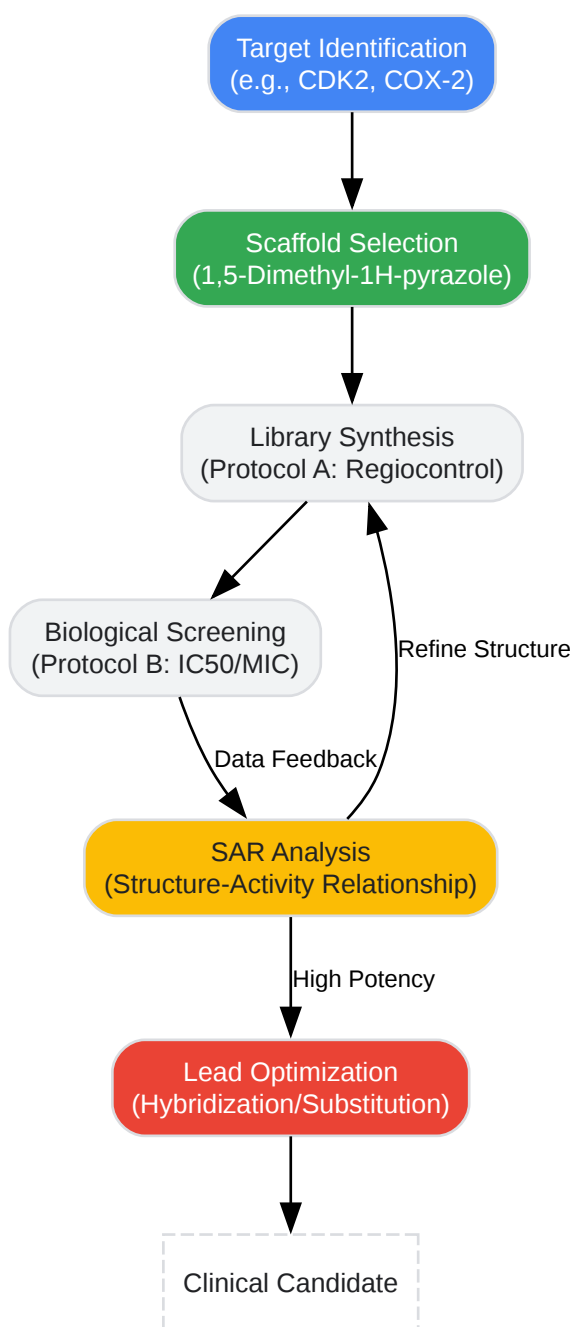
Scope: Screening 1,5-dimethylpyrazole derivatives against *S. aureus* and *E. coli*.

- Inoculum: Prepare a suspension of bacteria (0.5 McFarland standard) in sterile saline.
- Plating: Swab the suspension evenly onto Mueller-Hinton Agar (MHA) plates.
- Application: Dissolve test compounds in DMSO (1 mg/mL). Impregnate sterile filter paper disks (6 mm) with 10 μ L of solution. Place disks on the agar.
- Controls: Positive: Ciprofloxacin (5 μ g). Negative: DMSO blank.
- Incubation: Incubate at 37°C for 24 hours.
- Readout: Measure the Zone of Inhibition (ZOI) in millimeters.

Structural Insights & Workflow

Understanding the 3D conformation is vital. Crystal structure analysis of 1,5-dimethyl derivatives often reveals a twisted conformation if bulky groups are present at C5, preventing coplanarity with the N-phenyl or other substituents. This "twist" is a design feature for selectivity in kinase pockets.

Drug Discovery Workflow (Graphviz)



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Figure 2: Iterative workflow for developing 1,5-dimethylpyrazole-based therapeutics.

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